

best practices for handling and storing 5-Azacytosine-15N4

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Compound of Interest

Compound Name: 5-Azacytosine-15N4

Cat. No.: B562667

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Technical Support Center: 5-Azacytosine-15N4

This technical support center provides best practices for the handling, storage, and use of **5-Azacytosine-15N4**, a stable isotope-labeled version of 5-Azacytosine. The information provided is also largely applicable to the related compound 5-Azacytidine (Aza-C), a ribonucleoside containing 5-Azacytosine, which is more extensively studied.

Frequently Asked Questions (FAQs)

Q1: What is **5-Azacytosine-15N4** and what is its primary application?

A1: **5-Azacytosine-15N4** is a derivative of cytosine where the carbon atom at the 5th position is replaced by a nitrogen atom, and all four nitrogen atoms in the triazine ring are the heavy isotope ¹⁵N. It is a nucleoside analogue that functions as a DNA methyltransferase inhibitor.[1][2] Its primary applications in research are as a tracer or as an internal standard for quantitative analysis by methods such as NMR or Mass Spectrometry (LC-MS, GC-MS).[1]

Q2: What are the recommended storage conditions for solid **5-Azacytosine-15N4**?

A2: Solid **5-Azacytosine-15N4** should be stored in a tightly sealed container under an inert atmosphere.[3] It is recommended to store it at refrigerated temperatures (-20°C) in a cool, dark, and dry place.[4][5] The compound is sensitive to light and oxidation.[3][5]

Q3: How should I prepare stock solutions of **5-Azacytosine-15N4**?

A3: Stock solutions should be prepared fresh for each experiment due to the compound's instability in aqueous solutions.[6] For long-term storage, dissolve the compound in DMSO.[7] A researcher on a forum suggested that 5-Azacytidine can be stored in DMSO for up to 2 years at -80°C.[7] When preparing aqueous solutions, use of a buffer at pH 6.5 may provide maximum stability.[8]

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling **5-Azacytosine-15N4**, it is crucial to wear appropriate personal protective equipment. This includes safety glasses with side-shields, protective gloves, and impervious clothing.[9][10] A suitable respirator should be used to avoid inhalation of dust.[11] All handling of injectable antineoplastic drugs should be performed in a Class II laminar flow biological safety cabinet.[11]

Q5: What is the stability of **5-Azacytosine-15N4** in aqueous solutions?

A5: 5-Azacytosine and its derivatives like 5-Azacytidine are very unstable in aqueous solutions.[6] The degradation is dependent on pH and temperature, with the compound being moderately stable in acidic solutions and decomposing quickly in alkaline media.[12] The degradation process is complex and involves a reversible hydrolysis followed by an irreversible hydrolysis.[6][13]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of the compound in aqueous solution.	Prepare fresh stock solutions for each experiment.[6] If using an aqueous stock, keep it on ice and use it as quickly as possible. For longer-term storage, consider making aliquots of a DMSO stock and storing at -80°C.[7]
No observable effect on cells	Loss of compound activity due to improper storage or handling.	Ensure the solid compound has been stored correctly in a cool, dark, dry place.[4][5] When preparing solutions, avoid exposure to light and high temperatures.[3][12] Confirm the correct concentration is being used.
Cell line resistance.	Some cell lines may be resistant to the effects of 5-Azacytosine.[14] Consider using a different cell line or a positive control to verify the experimental setup.	
Precipitation of the compound in media	Low solubility in the chosen solvent or media.	5-Azacytidine is soluble in a mixture of acetic acid and water (1:1 v/v) at 5 mg/ml and in tissue culture medium at 1.2 mg/10 ml.[6] Ensure you are not exceeding the solubility limit. Gentle warming may help, but be mindful of the compound's temperature sensitivity.

Contamination of cultures	Non-sterile handling during solution preparation.	Stock solutions should be sterilized by filtration.[6] Always use aseptic techniques when preparing and adding the compound to cell cultures.
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Quantitative Data

Table 1: Stability of 5-Azacytidine in Aqueous Solutions

pH	Temperature (°C)	Half-life / % Potency Loss	Reference
7.4 (PBS)	50	90 minutes (half-life)	[6]
6.5	50	Maximum stability observed at this pH	[8]
Not Specified	30	10% loss of potency within 80 minutes for a 6×10^{-4} M solution	[8]
Not Specified	Room Temperature	10% loss in 2 to 3 hours in lactated Ringer's solution	[6]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Precaution: Perform all steps in a certified chemical fume hood or a Class II biological safety cabinet.[11] Wear appropriate PPE, including gloves, lab coat, and safety glasses.[9][10]
- Weighing: Carefully weigh out the desired amount of solid **5-Azacytosine-15N4**. For 1 ml of a 10 mM stock solution of **5-Azacytosine-15N4** (MW: 116.06 g/mol), you would need 1.16 mg.
- Dissolving: Add the appropriate volume of sterile, anhydrous DMSO to the solid compound.

- **Mixing:** Vortex briefly until the solid is completely dissolved.
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years has been suggested for 5-Azacytidine).^[7]

Protocol: Cell Treatment for Cytotoxicity Assay (e.g., MTT Assay)

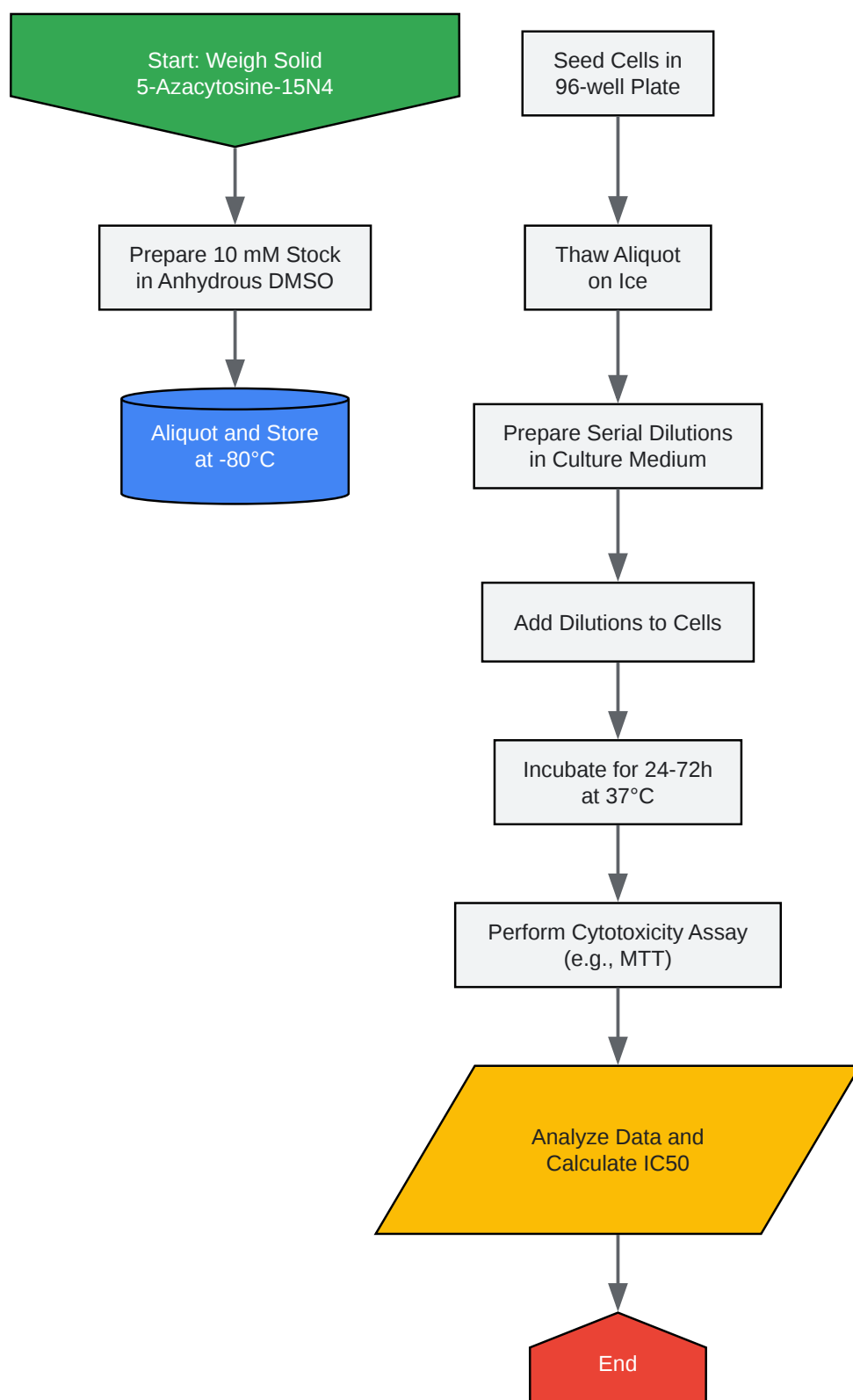
- **Cell Seeding:** Seed your cells of interest (e.g., a leukemia cell line) into a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Thawing Stock Solution:** On the day of treatment, thaw an aliquot of the **5-Azacytosine-15N4** DMSO stock solution. It is advisable to place it on ice after thawing.^[7]
- **Serial Dilutions:** Prepare serial dilutions of the compound in your complete cell culture medium to achieve the desired final concentrations. Remember to include a vehicle control (medium with the same concentration of DMSO as the highest treatment dose).
- **Cell Treatment:** Remove the old medium from the cells and add the medium containing the different concentrations of **5-Azacytosine-15N4**.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO₂ incubator.
- **Assay:** After the incubation period, perform your chosen cytotoxicity assay (e.g., MTT assay) according to the manufacturer's instructions to determine cell viability. The half-maximal inhibitory concentration (IC₅₀) can then be calculated.

Visualizations



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Caption: Mechanism of action of 5-Azacytidine leading to apoptosis.



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Caption: Workflow for a cell-based cytotoxicity experiment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 6-Amino-1,3,5-triazin-2(1H)-one | C₃H₄N₄O | CID 19956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-AZACYTIDINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Page loading... [guidechem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. researchgate.net [researchgate.net]
- 8. Kinetics and mechanisms of degradation of the antileukemic agent 5-azacytidine in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. capotchem.com [capotchem.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Study of the degradation of 5-azacytidine as a model of unstable drugs using a stopped-flow method and further data analysis with multivariate curve resolution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Arabinosyl-5-azacytosine: a novel nucleoside entering clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]
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